

Material safety data sheet (MSDS) for Barium benzoate

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Compound of Interest

Compound Name: *Barium benzoate*

Cat. No.: *B1594676*

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Application Notes and Protocols: Barium Benzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive material safety information, application notes, and detailed experimental protocols pertaining to **Barium benzoate** (CAS No: 533-00-6). The information is intended to guide researchers in its safe handling, storage, and potential applications in various fields, including materials science and as a potential catalyst in organic synthesis.

Material Safety Data Sheet (MSDS) Summary

Safe laboratory practice begins with a thorough understanding of the hazards associated with a substance. The following sections summarize the key safety data for **Barium benzoate**.

Physical and Chemical Properties

The fundamental physicochemical properties of **Barium benzoate** are summarized below. This data is crucial for handling, storage, and experimental design.

Property	Value	Reference
CAS Number	533-00-6	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₁₀ BaO ₄	[2] [5] [6]
Molecular Weight	379.55 g/mol	[1] [5]
Appearance	Fine, White Powder	[3] [6]
Boiling Point	249.3 °C at 760 mmHg	[1] [4]
Flash Point	111.4 °C	[1] [4]
Density	~2 g/cm ³ at 20°C	[1]
Water Solubility	3.4 - 51.3 g/L at 20°C	[1]
Barium Content (%)	34.0 - 37.0%	[3]

Hazard Identification and GHS Classification

Barium benzoate is classified as hazardous. It is toxic if swallowed and harmful if inhaled, causing serious eye damage.[\[7\]](#)

- GHS Classification:

- Acute Toxicity, Oral (Category 3)[\[7\]](#)
- Acute Toxicity, Inhalation (Category 4)[\[7\]](#)
- Serious Eye Damage (Category 1)[\[7\]](#)

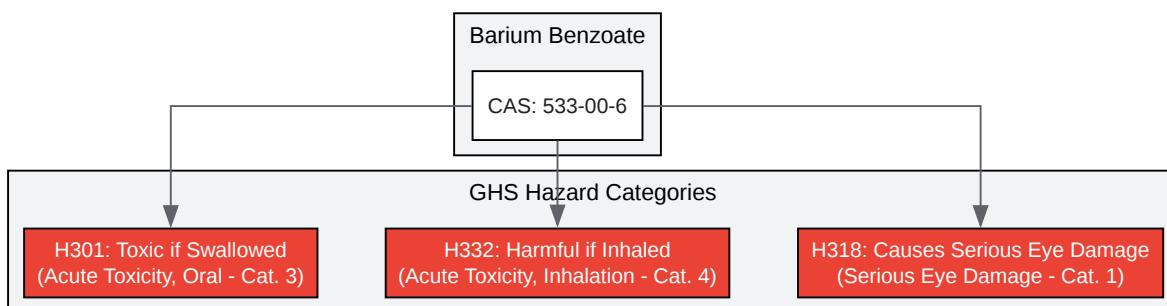
- Signal Word: Danger[\[7\]](#)

- Hazard Statements:

- H301: Toxic if swallowed[\[7\]](#)
- H318: Causes serious eye damage[\[7\]](#)
- H332: Harmful if inhaled[\[7\]](#)

- Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280 (Avoid breathing dust, wash thoroughly, do not eat/drink/smoke when using, use outdoors or in a well-ventilated area, wear protective gear)[7]
- Response: P301+P316, P304+P340, P305+P354+P338 (IF SWALLOWED: Get emergency medical help immediately; IF INHALED: Remove person to fresh air; IF IN EYES: Immediately rinse with water for several minutes)[7]
- Storage: P405 (Store locked up)[7]



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Caption: Logical relationship of **Barium benzoate** to its GHS hazard classifications.

Application Notes

While detailed research on **Barium benzoate** in drug development is limited, its known industrial applications and the properties of related metal carboxylates suggest several areas for investigation by researchers.

Polymer Science

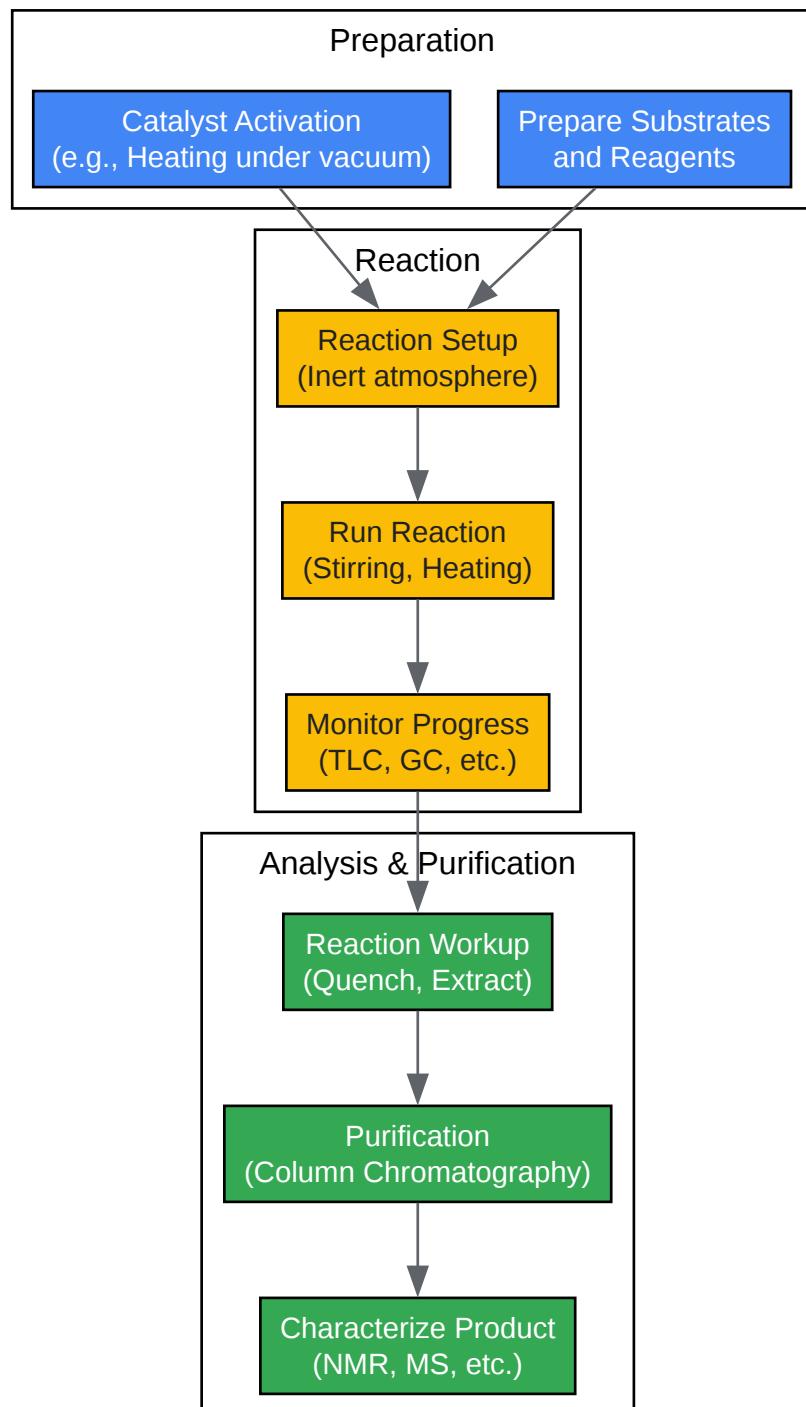
Barium benzoate is used as a heat stabilizer in PVC and PE/PVC blends.[3][6] The mechanism involves scavenging hydrogen chloride (HCl), an autocatalytic byproduct of PVC degradation, thereby preventing polymer breakdown.[8] Its role as a nucleating agent in

polyamide resins is also noted.^[6] Researchers can explore its efficacy in various polymer matrices and in synergy with other stabilizers.

Catalysis

The compound is documented as a transesterification catalyst and a catalyst in the production of polycarbonates.^[6] Although specific protocols for **Barium benzoate** are not widely published, related barium compounds are known to catalyze reactions like aldol condensations.^[9] This suggests that **Barium benzoate** could be a viable candidate for catalyzing similar base-mediated organic reactions. The general workflow for investigating a new catalyst is outlined below.

General Workflow for Catalyst Screening

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Caption: General experimental workflow for screening a potential catalyst.

Pharmaceutical Formulation

Benzoic acid and its salts are widely used as antimicrobial preservatives in oral liquids, topical treatments, and other pharmaceutical formulations to inhibit the growth of bacteria and yeast. [10] While **Barium benzoate** itself is not a common pharmaceutical excipient due to concerns over barium toxicity, its study could provide insights into the mechanisms of metal benzoates as antimicrobial agents.

Experimental Protocols

The following are representative protocols based on established methodologies for closely related barium carboxylates. These should serve as a starting point for researchers, with the understanding that all conditions must be optimized for **Barium benzoate** specifically.

Protocol: Safe Handling and Weighing of a Toxic Powder

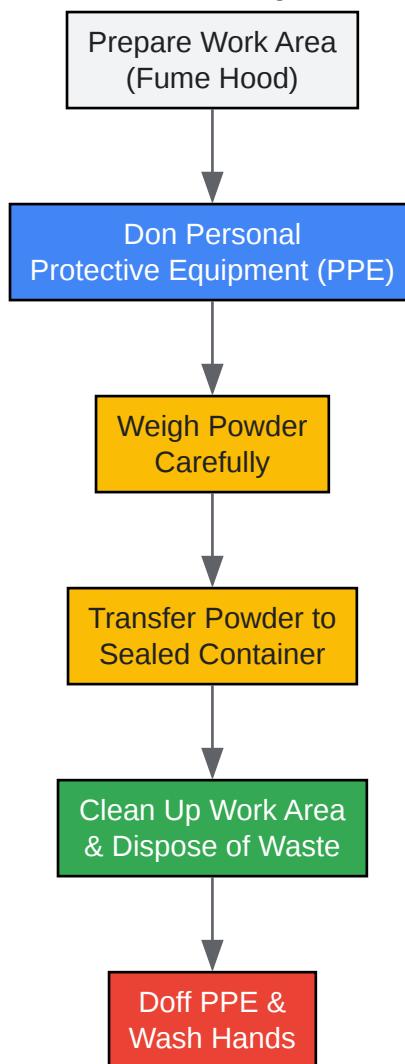
This protocol outlines the essential steps for safely handling and weighing **Barium benzoate** to minimize exposure.

- Materials:
 - **Barium benzoate** powder
 - Spatula
 - Weighing paper or boat
 - Labeled, sealable container for the prepared sample
- Personal Protective Equipment (PPE):
 - Safety goggles (tightly fitting)[7]
 - Impervious gloves (e.g., nitrile)[7]
 - Lab coat
 - NIOSH-approved respirator (if ventilation is inadequate)[11]

- Procedure:

- Work Area Preparation: Conduct all handling within a certified chemical fume hood or a ventilated enclosure to control dust.[7]
- Don PPE: Before handling, put on all required PPE.
- Weighing: Place a weighing boat on an analytical balance and tare it. Carefully use a clean spatula to transfer the desired amount of **Barium benzoate** to the boat. Avoid generating dust.[7]
- Transfer: Promptly transfer the weighed powder to the reaction vessel or a labeled, sealed container.
- Cleanup: Clean the spatula and any contaminated surfaces immediately. Place any contaminated weighing paper or disposable items into a designated hazardous waste container.
- Doffing PPE: Remove gloves and other PPE, washing hands thoroughly with soap and water afterward.[7]

Workflow for Safe Handling of Toxic Powder

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Caption: A stepwise workflow for the safe handling of **Barium benzoate** powder.

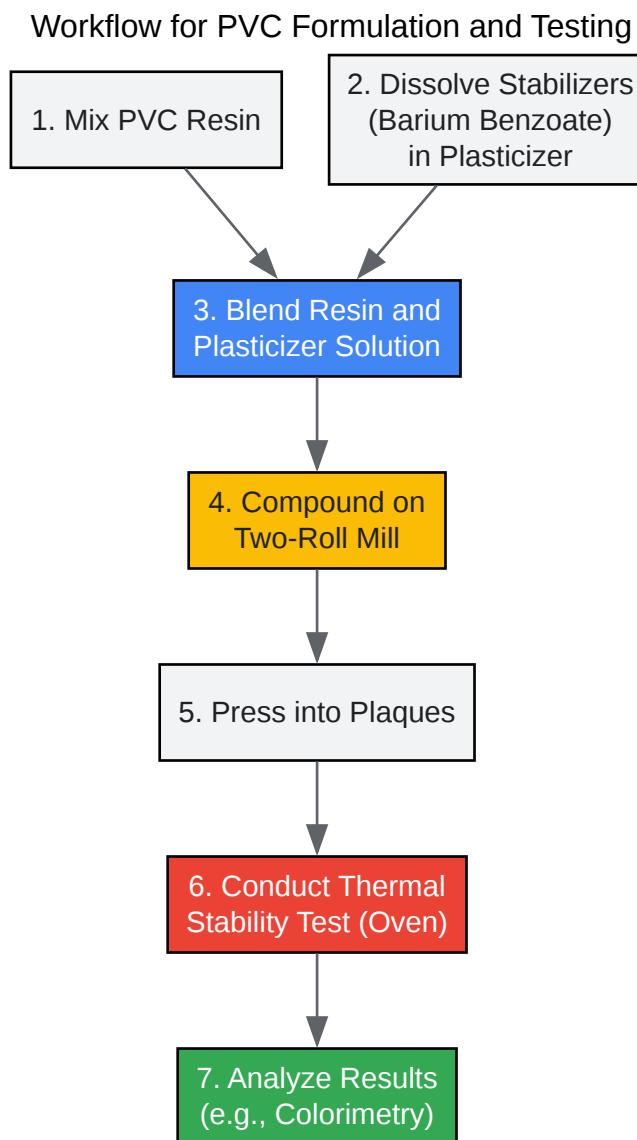
Representative Protocol: Use as a Heat Stabilizer in a PVC Formulation

This protocol is adapted from methodologies for related barium carboxylates and describes the laboratory-scale preparation of a PVC formulation to test the heat-stabilizing properties of **Barium benzoate**.^[8]

- Materials:

- PVC resin
- Plasticizer (e.g., Dioctyl phthalate - DOP)
- **Barium benzoate** (secondary stabilizer)
- Primary stabilizer (e.g., Zinc stearate)
- Equipment:
 - High-speed laboratory mixer
 - Two-roll mill
 - Heating press
 - Colorimeter or spectrophotometer
- Procedure:
 - Pre-Mixing: In a high-speed mixer, blend the PVC resin until a vortex is formed.
 - Stabilizer Solution: Separately, pre-dissolve the **Barium benzoate** and zinc stearate in the DOP plasticizer. Gentle heating and stirring may be required to obtain a homogeneous solution.[8]
 - Blending: Slowly add the plasticizer solution containing the stabilizers to the PVC resin under agitation in the mixer. Continue mixing until a free-flowing dry blend is achieved.[8]
 - Milling: Set the two-roll mill to the appropriate processing temperature for your PVC grade (e.g., 160-170°C).[8]
 - Compounding: Transfer the dry blend to the hot two-roll mill and compound until a uniform sheet is formed.
 - Molding: Press the milled sheet in a heating press to create standardized plaques for testing.

- Thermal Stability Testing: Place the PVC plaques in an oven at a set temperature (e.g., 180°C) and monitor for color change over time using a colorimeter. The time taken for the plaques to discolor is an indicator of thermal stability.



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Caption: Workflow for incorporating **Barium benzoate** into a PVC formulation for testing.

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